

An In-depth Technical Guide to 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,5-Dimethyl-1H-imidazole-4-carbaldehyde

Cat. No.: B1358129

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic data of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

Chemical Structure and Properties

1,5-Dimethyl-1H-imidazole-4-carbaldehyde is a substituted imidazole featuring a carbaldehyde group at the 4-position and methyl groups at the 1 and 5-positions. The presence of the aldehyde functional group and the imidazole ring makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of pharmaceutical agents.[\[1\]](#)

Chemical Structure:

Caption: 2D Chemical Structure of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde**.

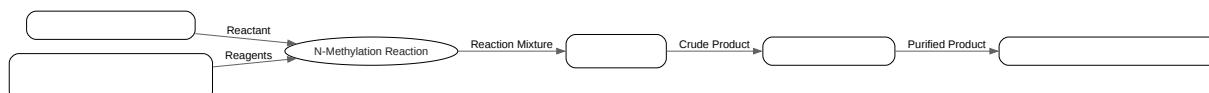
Physicochemical Properties:

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[1]
Molecular Weight	124.14 g/mol	[1]
CAS Number	368833-94-7	
Appearance	Light yellow to off-white solid	
Purity	≥ 99% (HPLC)	
Storage Conditions	0 - 8 °C	[2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,5-Dimethyl-1H-imidazole-4-carbaldehyde** is not readily available in published literature, a plausible synthetic route can be devised based on established methods for the N-methylation of imidazoles and the formylation of aromatic heterocycles. One such proposed method is the N-methylation of 4-formyl-5-methyl-1H-imidazole.

Proposed Synthesis Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,5-Dimethyl-1H-imidazole-4-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1358129#1-5-dimethyl-1h-imidazole-4-carbaldehyde-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com